

Elaiophylin: A Technical Guide to its Chemical Structure and Stereochemical Elucidation

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Compound of Interest

Compound Name: *Elaiophylin*

Cat. No.: *B1671157*

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Introduction

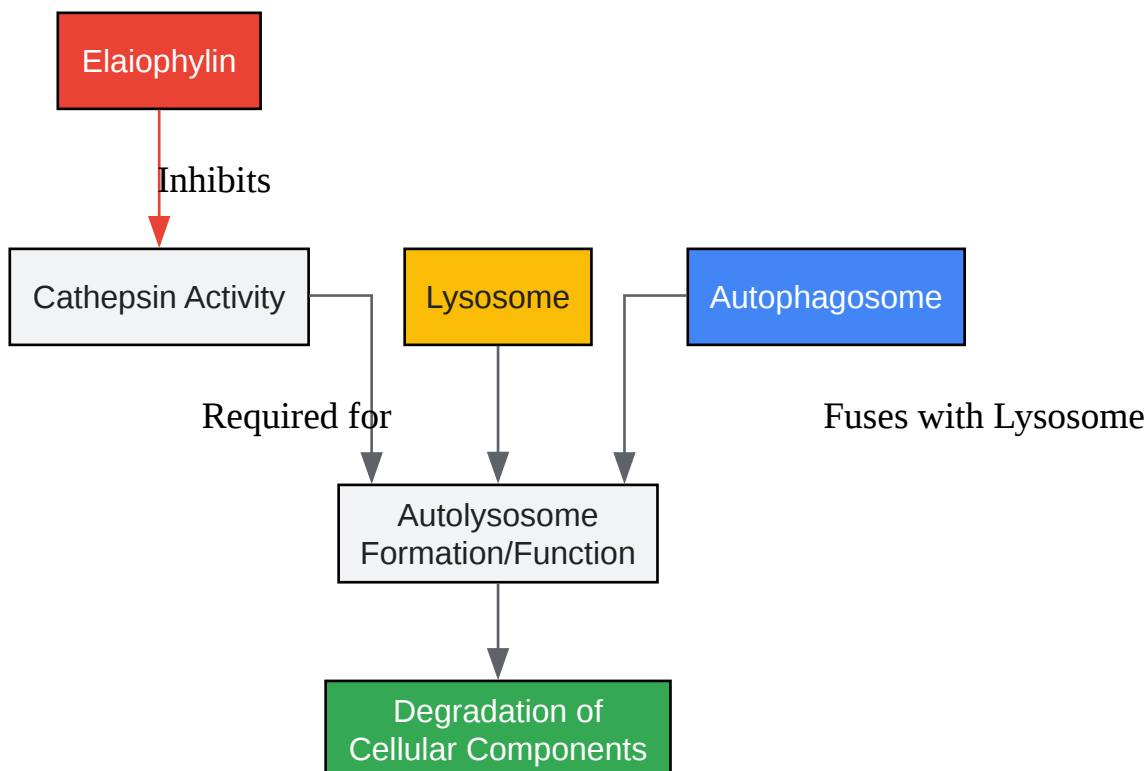
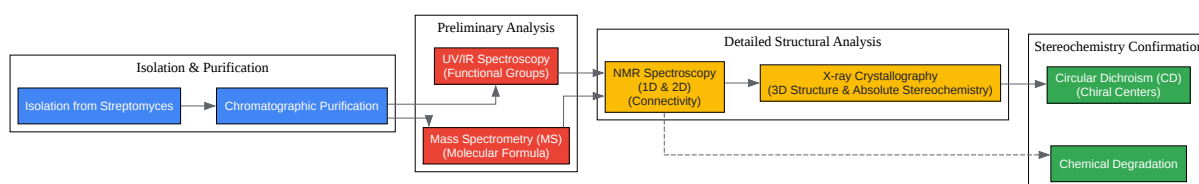
Elaiophylin, a complex macrodiolide antibiotic, has garnered significant attention in the scientific community for its diverse biological activities, including antimicrobial, anticancer, and immunosuppressive properties.[1] First isolated from *Streptomyces melanosporus* in 1959, its unique C₂-symmetric 16-membered macrodiolide structure, adorned with two glycosidically linked 2-deoxy-L-fucose moieties, presented a considerable challenge for structural elucidation. [2] This technical guide provides a comprehensive overview of the chemical structure of **Elaiophylin** and the key experimental methodologies employed to unravel its intricate stereochemistry.

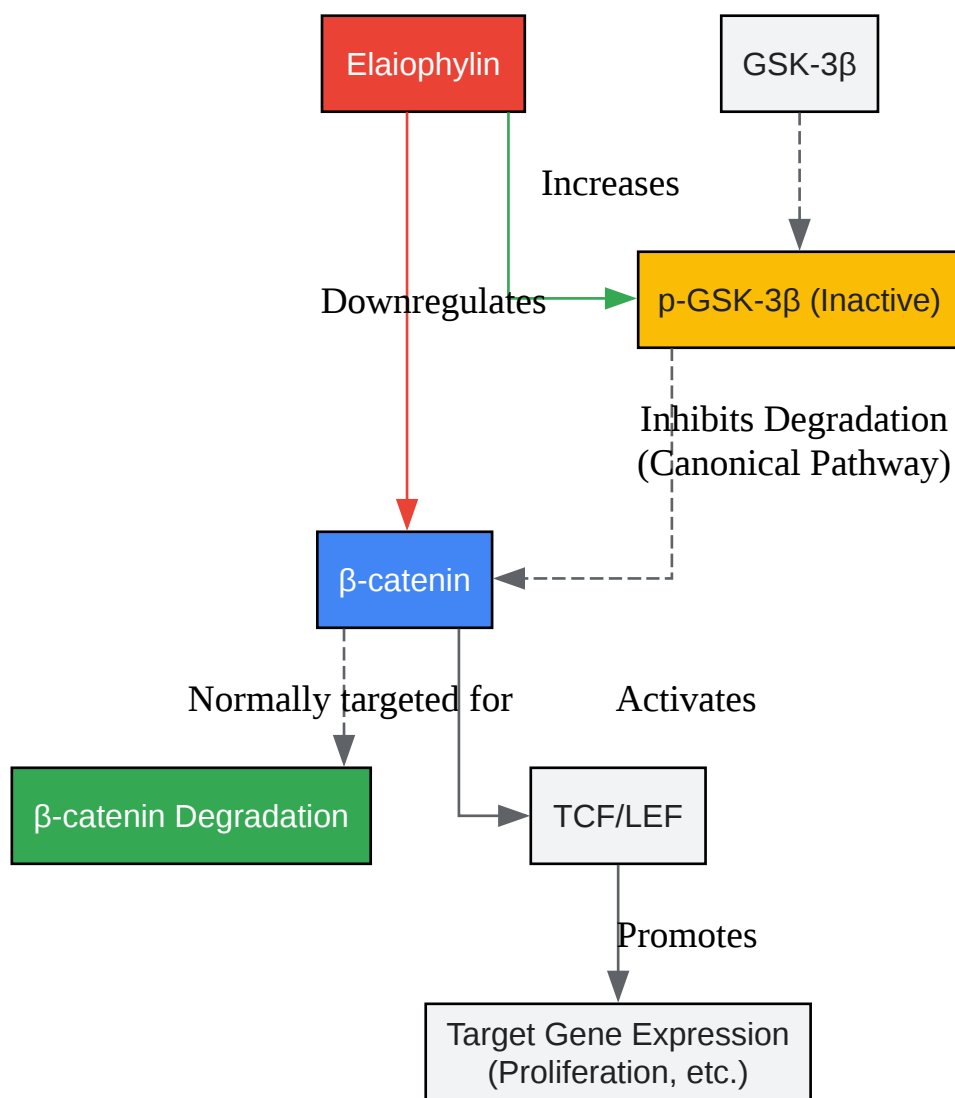
Chemical Structure and Properties

Elaiophylin possesses the molecular formula C₅₄H₈₈O₁₈ and a molecular weight of 1025.27 g/mol. [3] The core of the molecule is a 16-membered di-lactone ring, a macrodiolide, which exhibits C₂ symmetry. Attached to this central ring are two identical side chains, each terminating in a glycosidic linkage to a 2-deoxy-L-fucose sugar unit. The presence of numerous chiral centers and a complex arrangement of functional groups contribute to its unique three-dimensional structure and biological activity.

Stereochemistry Elucidation: A Multi-faceted Approach

The determination of the absolute stereochemistry of **Elaiophylin** was a seminal achievement in natural product chemistry, requiring the synergistic application of multiple advanced analytical techniques. The overall workflow for the structural elucidation is depicted below.





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References

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